

# octacalcium phosphate chemical formula and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octacalcium;phosphate

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An In-depth Technical Guide to Octacalcium Phosphate

## Core Chemical Identity and Properties

Octacalcium phosphate (OCP) is a significant member of the calcium phosphate family of biomaterials, recognized primarily as a precursor to biological apatite, the main inorganic component of bone and teeth.<sup>[1][2][3]</sup> Its unique crystal structure and chemical properties make it a subject of extensive research for applications in bone regeneration and drug delivery.

Chemical Formula:  $\text{Ca}_8\text{H}_2(\text{PO}_4)_6 \cdot 5\text{H}_2\text{O}$ <sup>[1][4]</sup>

OCP is a hydrated acidic calcium phosphate. Its structure is distinct, featuring alternating layers: an "apatitic" layer, which is structurally similar to hydroxyapatite (HA), and a "hydrated" layer containing water molecules and less densely packed calcium and phosphate ions.<sup>[5][6]</sup> This layered structure is key to its unique biological and chemical behaviors, including its eventual conversion to the more stable HA phase in physiological environments.<sup>[6][7][8]</sup>

## Quantitative Data Summary

The fundamental physicochemical properties of OCP are summarized in the table below. These parameters are critical for its synthesis, characterization, and understanding its biological interactions.

Property	Value(s)	Reference(s)
Molar Mass	446.234023 g/mol	[4]
Appearance	White powder; Plate-like or ribbon-shaped crystals	[4][9][10]
Stoichiometric Ca/P Molar Ratio	1.33	[4][7]
Crystal System	Triclinic	[4]
Space Group	P-1	[4][11]
Lattice Parameters (Unit Cell)	$a = 19.692 - 19.70 \text{ \AA}$ $b = 9.50 - 9.523 \text{ \AA}$ $c = 6.835 - 6.85 \text{ \AA}$ $\alpha = 90.03^\circ - 90.15^\circ$ $\beta = 92.48^\circ - 92.54^\circ$ $\gamma = 108.32^\circ - 108.65^\circ$	[4][11][12]
Surface Energy (100) Plane	1311 mJ/m <sup>2</sup> (in vacuum) 462 mJ/m <sup>2</sup> (in water)	[4]
Surface Energy (200) Plane	858 mJ/m <sup>2</sup> (in vacuum) 189 mJ/m <sup>2</sup> (in water)	[4]
Specific Surface Area (Synthesized)	16 to 91 m <sup>2</sup> /g	[10][13]

## Biological and Chemical Characteristics

OCP's utility in biomedical applications stems from its excellent biocompatibility and its active role in bone formation processes.

- **Biomineralization Precursor:** OCP is widely considered a transient precursor phase in the formation of biological apatite in bone and teeth.[1][2] It is thermodynamically unstable under physiological conditions and hydrolyzes into a more stable, less soluble form of apatite, similar to the mineral phase of bone.[7][14]
- **Osteoconductivity and Biodegradability:** OCP is both osteoconductive, meaning it supports the growth of new bone tissue on its surface, and biodegradable.[4][6][8] Its resorption in the body is accompanied by the local release of calcium and phosphate ions, which are

essential for bone regeneration.[6][8] Studies have shown OCP to have higher osteoconductivity than other calcium phosphates like hydroxyapatite or  $\beta$ -tricalcium phosphate.[4][7]

- **Cellular Interaction:** OCP stimulates bone formation by promoting osteoblast differentiation and mineralization.[4][6] It also modulates the formation of osteoclasts, the cells responsible for bone resorption, contributing to a balanced bone remodeling process.[4][15]
- **Unique Chemical Reactivity:** A notable property of OCP is its ability to incorporate dicarboxylate ions into its layered crystal structure, a feature not seen in other calcium phosphates.[5][16] This allows for the potential development of functionalized biomaterials with tailored properties for drug delivery or specific cellular responses.

## Experimental Protocols

The synthesis of phase-pure OCP is challenging due to a narrow synthesis window; slight deviations in reaction parameters can lead to the formation of other calcium phosphate phases like dicalcium phosphate (DCP) or hydroxyapatite (HA).[3][4]

## Synthesis Methodologies

A. Precipitation / Co-precipitation This is a common wet-chemical method for OCP synthesis.

- **Protocol:** A calcium salt solution (e.g., 0.04 M calcium acetate,  $\text{Ca}(\text{CH}_3\text{COO})_2$ ) is mixed with a phosphate buffer solution (e.g., 0.04 M solution of  $\text{Na}_2\text{HPO}_4$  and  $\text{NaH}_2\text{PO}_4$ ).[4][11][12] The Ca/P molar ratio in the starting reagents is critical and should be maintained at 1.33.[13]
- **Reaction Conditions:**
  - **pH:** Maintained in the range of 5.0 to 6.5.[4][11]
  - **Temperature:** Controlled between 37°C and 90°C.[4] A temperature of 60°C is frequently cited.[11][12][13]
  - **Stirring:** Continuous stirring is required to ensure homogeneity.
- **Outcome:** The process yields a white precipitate of OCP, which is then filtered, washed, and dried.

**B. Hydrolysis of Precursor Phases** This method involves the transformation of a less stable calcium phosphate into OCP.

- **Protocol (from  $\alpha$ -TCP):** Alpha-tricalcium phosphate ( $\alpha$ -TCP) is hydrolyzed in a dilute acidic solution. For example,  $\alpha$ -TCP powder is combined with 0.0016 M phosphoric acid.<sup>[4]</sup> This method is also used for synthesizing OCP with incorporated carboxylate ions by performing the hydrolysis in an aqueous solution of the relevant carboxylic acid.<sup>[17]</sup>
- **Reaction Conditions:**
  - **pH:** Maintained at approximately 6.0.<sup>[4]</sup>
  - **Temperature:** Typically performed at room temperature (e.g., 25°C) or slightly elevated temperatures.<sup>[4]</sup>
- **Protocol (from DCPD):** Dicalcium phosphate dihydrate (DCPD, Brushite) can be hydrolyzed in buffer solutions, such as sodium acetate, to form OCP.<sup>[18]</sup>

## Characterization Techniques

A multi-technique approach is essential to confirm the phase purity, crystallinity, and morphology of synthesized OCP.

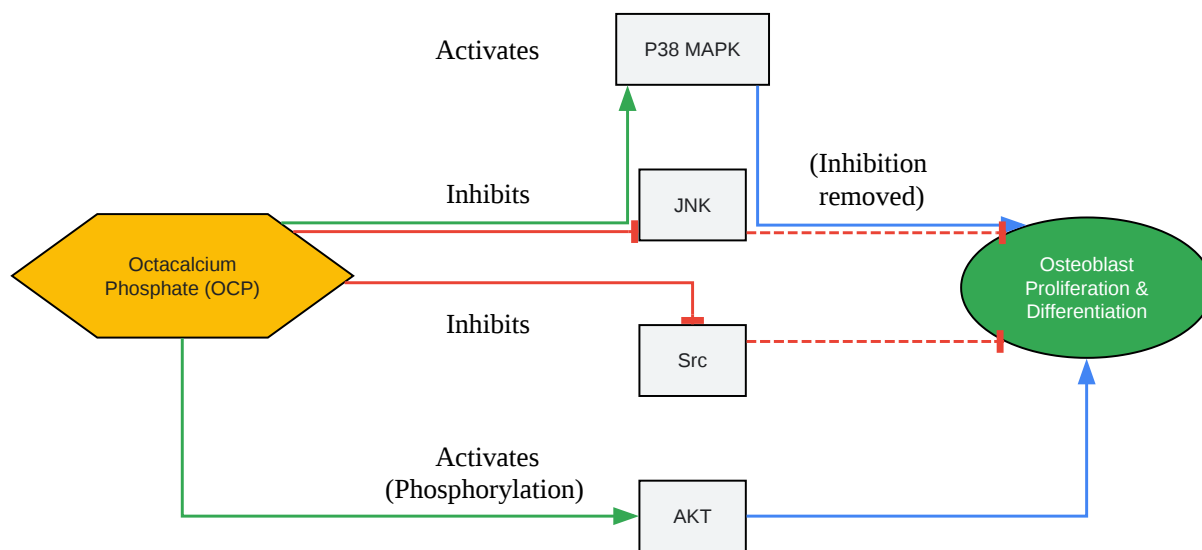
- **X-ray Diffraction (XRD):** This is the primary technique for phase identification and crystallinity assessment. OCP has a distinct diffraction pattern that differentiates it from HA, DCPD, and other calcium phosphates.<sup>[9]</sup> Characteristic peaks for OCP are found at specific  $2\theta$  angles, corresponding to lattice spacings such as 4.7 Å.<sup>[6]</sup>
- **Fourier-Transform Infrared (FTIR) and Raman Spectroscopy:** These vibrational spectroscopy techniques are used to identify the chemical groups present. They can confirm the presence of phosphate ( $\text{PO}_4^{3-}$ ), hydrogen phosphate ( $\text{HPO}_4^{2-}$ ), and water molecules characteristic of the OCP structure. The splitting of the phosphate vibrational bands (e.g., around  $960\text{ cm}^{-1}$ ) is an indicator of higher crystal ordering.<sup>[19]</sup>
- **Scanning Electron Microscopy (SEM):** SEM is used to visualize the surface morphology of the synthesized powder. OCP typically exhibits a characteristic ribbon-like or plate-like crystal habit.<sup>[9][10]</sup>

- Thermogravimetric Analysis (TGA): TGA can differentiate OCP from anhydrous phases like HA. OCP shows a characteristic weight loss of structural water at temperatures between 100–200°C.[6]

## Signaling Pathways and Cellular Modulation

Recent research has revealed that OCP actively modulates intracellular signaling pathways in osteoblasts, which helps explain its high bioactivity and role in promoting bone formation. OCP has been shown to regulate the P38, JNK, Src, and AKT signaling pathways.[9][20][21]

- P38/MAPK Pathway: OCP treatment activates the phosphorylation of P38, promoting cellular processes related to proliferation and differentiation.[9][22]
- JNK Pathway: OCP inhibits the JNK signaling pathway by reducing the phosphorylation of JNK.[20] This may affect cell proliferation by inactivating a key signaling system for apoptosis.
- Src Pathway: OCP inhibits the Src signaling pathway by significantly lowering the expression of phosphorylated Src, while total Src protein levels remain unchanged.[20][22]
- AKT Pathway: OCP treatment significantly increases the phosphorylation of AKT (at Ser473), a key regulator of cell survival and proliferation. Interestingly, this is accompanied by a decrease in the total amount of AKT protein, suggesting OCP increases the efficiency of AKT activation.[9][20]

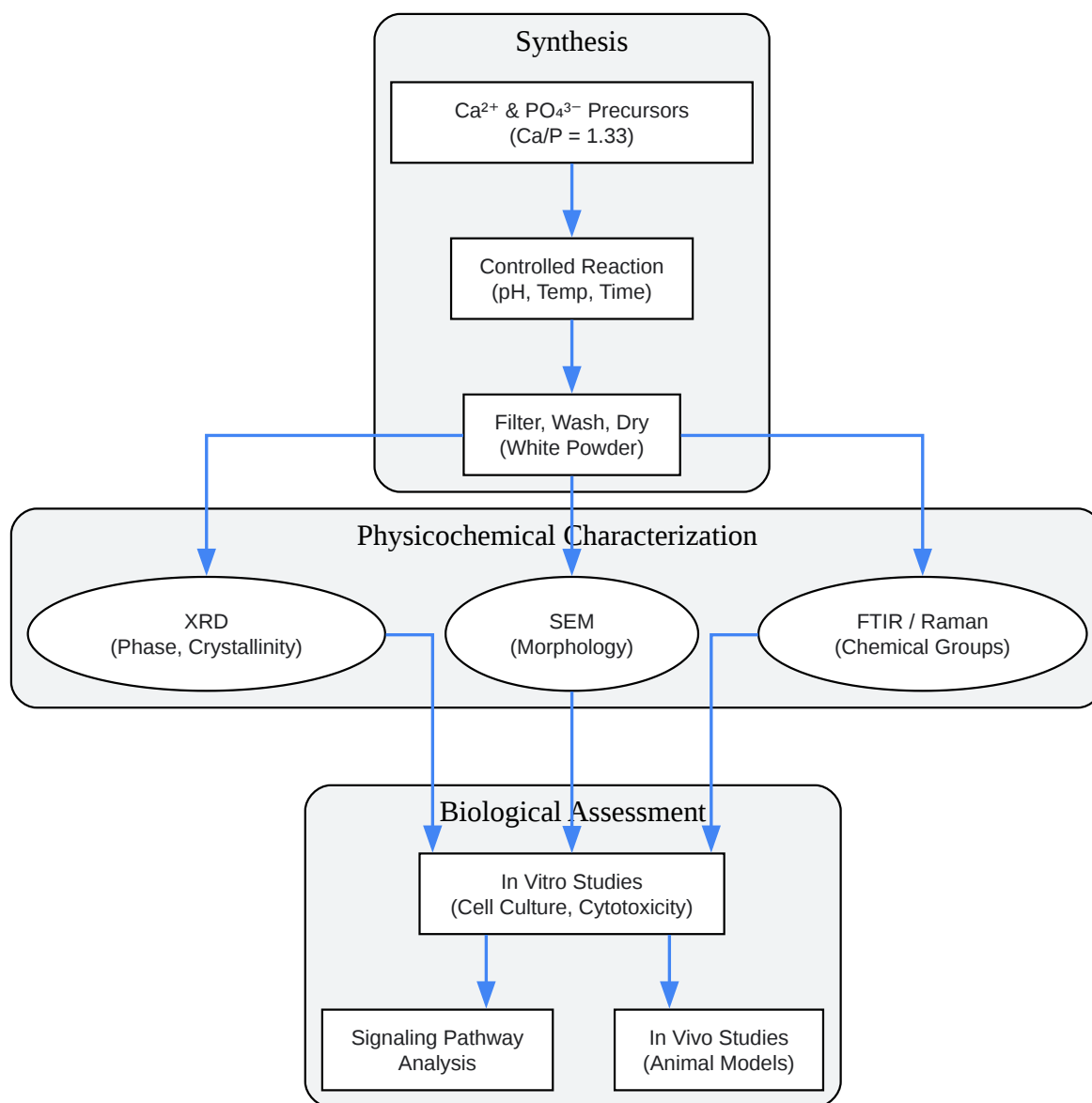


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OCP Modulation of Osteoblast Signaling Pathways.

## Experimental and Logical Workflows

The successful application of OCP in research and development relies on a systematic workflow encompassing synthesis, rigorous characterization, and functional biological assessment.



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General Experimental Workflow for OCP Research.

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- To cite this document: BenchChem. [octacalcium phosphate chemical formula and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8330694#octacalcium-phosphate-chemical-formula-and-properties]

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